

Essential Guide to the Proper Disposal of Cyclo(-Phe-Trp)

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Compound of Interest

Compound Name: Cyclo(-Phe-Trp)

Cat. No.: B1240647

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This document provides immediate safety and logistical information for the proper disposal of **Cyclo(-Phe-Trp)**, a chemical used by researchers, scientists, and drug development professionals. Adherence to these procedural guidelines is critical for ensuring laboratory safety and environmental protection.

Chemical and Physical Properties

A summary of the known quantitative data for **Cyclo(-Phe-Trp)** is presented below. This information is essential for a preliminary assessment, but should be supplemented with institution-specific guidance.

Property	Value
CAS Number	82597-82-8[1]
Molecular Formula	C ₂₀ H ₁₉ N ₃ O ₂ [1]
Molecular Weight	333.38 g/mol [1]
Appearance	Solid (form may vary)
Purity	Typically ≥98% for research grades

Pre-Disposal Safety Precautions

Before initiating the disposal process, ensure all relevant safety measures are in place:

- Consult the Safety Data Sheet (SDS): Although a specific SDS for **Cyclo(-Phe-Trp)** was not found in the initial search, it is imperative to check for an SDS from your chemical supplier. The SDS provides comprehensive safety and disposal information.[\[2\]](#)
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves, when handling **Cyclo(-Phe-Trp)**.
- Work in a Ventilated Area: If there is a risk of generating dust or aerosols, conduct all handling and preparation for disposal within a fume hood to minimize inhalation exposure.[\[3\]](#)

Step-by-Step Disposal Protocol

The disposal of **Cyclo(-Phe-Trp)** must comply with local, state, and federal regulations. The following is a general procedural guide.

Step 1: Waste Identification and Classification

- Treat **Cyclo(-Phe-Trp)** as a chemical waste.
- Unless you have specific information to the contrary from an SDS or other reliable source, it is prudent to handle it as a potentially hazardous chemical.[\[4\]](#)
- Do not mix **Cyclo(-Phe-Trp)** with other waste streams unless compatibility has been verified. Incompatible chemicals can react dangerously.

Step 2: Waste Collection and Storage

- Solid Waste:
 - Place solid **Cyclo(-Phe-Trp)** waste into a clearly labeled, sealed, and chemically compatible container.
 - The container must be in good condition and have a secure lid to prevent spills.
- Contaminated Materials:
 - Any materials contaminated with **Cyclo(-Phe-Trp)**, such as gloves, weighing paper, or pipette tips, should be collected in a designated hazardous waste container.[\[2\]](#)

- Sharps, such as needles or contaminated glassware, must be placed in a puncture-resistant sharps container.[3][5]
- Labeling:
 - Label the waste container clearly with "Hazardous Waste" and the full chemical name: "**Cyclo(-Phe-Trp)**".[5][6]
 - Include the approximate quantity of the waste and the date of accumulation.[6]

Step 3: Arrange for Professional Disposal

- Contact your Environmental Health & Safety (EHS) Office: Your institution's EHS department is the primary resource for guidance on chemical waste disposal.[6] They will provide specific instructions and arrange for the pickup and disposal of the waste by a licensed hazardous waste contractor.
- Do Not Dispose Down the Drain or in Regular Trash: Never dispose of **Cyclo(-Phe-Trp)** or its containers in the regular trash or wash it down the sink.[3][5] This can lead to environmental contamination and may be a violation of regulations.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Cyclo(-Phe-Trp)**.

Caption: Workflow for the safe disposal of **Cyclo(-Phe-Trp)**.

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